

An In-depth Technical Guide to the Safe Handling of Camphane

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Compound of Interest

Compound Name: Camphane

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **camphane**, a bicyclic monoterpene used in various chemical syntheses, including the production of fragrances and synthetic camphor.^{[1][2]} Due to its flammable nature and potential health hazards, strict adherence to safety protocols is imperative when handling this compound.

Chemical and Physical Properties

Camphane is a colorless to white crystalline solid with a characteristic camphor-like odor.^[1] It is practically insoluble in water but soluble in many organic solvents such as ether, cyclohexane, and ethanol.^{[2][3][4]}

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₆	[1][4]
Molecular Weight	136.23 g/mol	[1]
Appearance	Colorless to white crystalline solid	[1][4]
Odor	Pungent, camphor-like	[1][4]
Melting Point	51-52 °C (124-126 °F)	[3][4]
Boiling Point	158.5-159.5 °C (317.3-319.1 °F)	[3]
Density	0.842 g/cm ³	[4]
Flash Point	34-36 °C (93.2-96.8 °F)	[3][5]
Solubility	Insoluble in water; soluble in ether, cyclohexane, cyclohexene, dioxane, chloroform; slightly soluble in ethanol.	[3]

Hazard Identification and Classification

Camphane is classified as a flammable solid and can cause serious eye irritation.[5][6] It is also recognized as an environmental hazard, being very toxic to aquatic life with long-lasting effects.[6][7]

Hazard Class	GHS Category	Hazard Statement
Flammable Solids	2	H228: Flammable solid
Serious Eye Damage/Irritation	2A	H319: Causes serious eye irritation
Hazardous to the Aquatic Environment, Acute	1	H400: Very toxic to aquatic life
Hazardous to the Aquatic Environment, Chronic	1	H410: Very toxic to aquatic life with long lasting effects

Source: GHS labeling information[4][8]

Toxicological Data

The toxicological properties of **camphane** have not been fully investigated.[9] However, available data indicates that it is toxic by ingestion and can cause irritation to the eyes, nose, and throat.[1][3]

Test	Species	Route	Value	Source
LD50	Rabbit	Dermal	> 2,500 mg/kg	[6]
Skin Irritation	Rabbit	Skin	No skin irritation (OECD Test Guideline 404)	[6]
Eye Irritation	Rabbit	Eye	Eye irritation (OECD Test Guideline 405)	[6]

Safe Handling and Storage

Engineering Controls: Use in a well-ventilated area, preferably in a chemical fume hood. Use explosion-proof electrical, ventilating, and lighting equipment.[5][6]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[6]
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.[6]
- Respiratory Protection: If dusts or vapors are generated, use a NIOSH-approved respirator.

Handling Procedures:

- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[5][6]
- Ground and bond container and receiving equipment to prevent static discharge.[5][6]
- Avoid contact with skin and eyes.[9]
- Avoid inhalation of dust or vapors.[6]
- Wash hands thoroughly after handling.[6]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[6]
- Store in a dedicated flammables cabinet.[5]
- Keep away from strong oxidizing agents, strong acids, and strong bases.[5]

First Aid Measures

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[5][6]
- Skin Contact: Remove contaminated clothing and wash skin with plenty of water.[6]
- Inhalation: Move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[5]
- Ingestion: Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[5][10]

Spill and Disposal Procedures

Spill Response:

- Remove all sources of ignition.[\[5\]](#)
- Ventilate the area.
- Wear appropriate personal protective equipment.
- For small spills, sweep up the solid material and place it in a sealed container for disposal.[\[5\]](#)
- For large spills, dike to collect the material.[\[11\]](#)

Disposal:

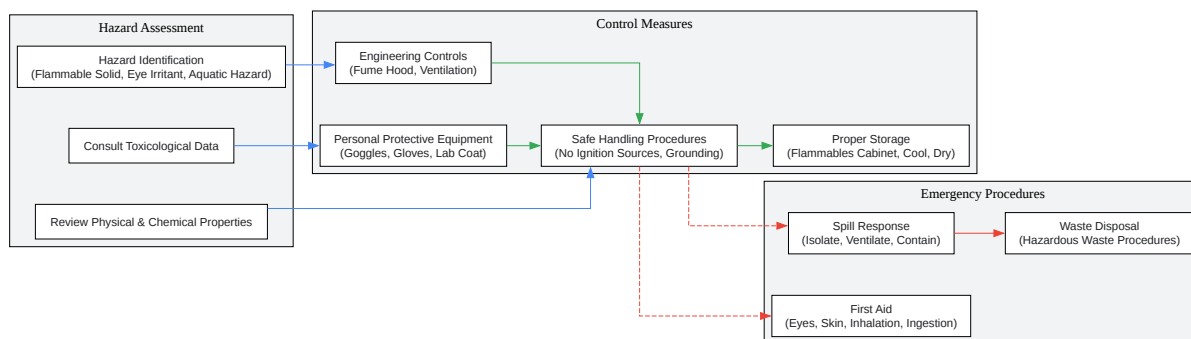
- Dispose of contents/container in accordance with local, regional, and national regulations. This material and its container must be disposed of as hazardous waste.[\[7\]](#)

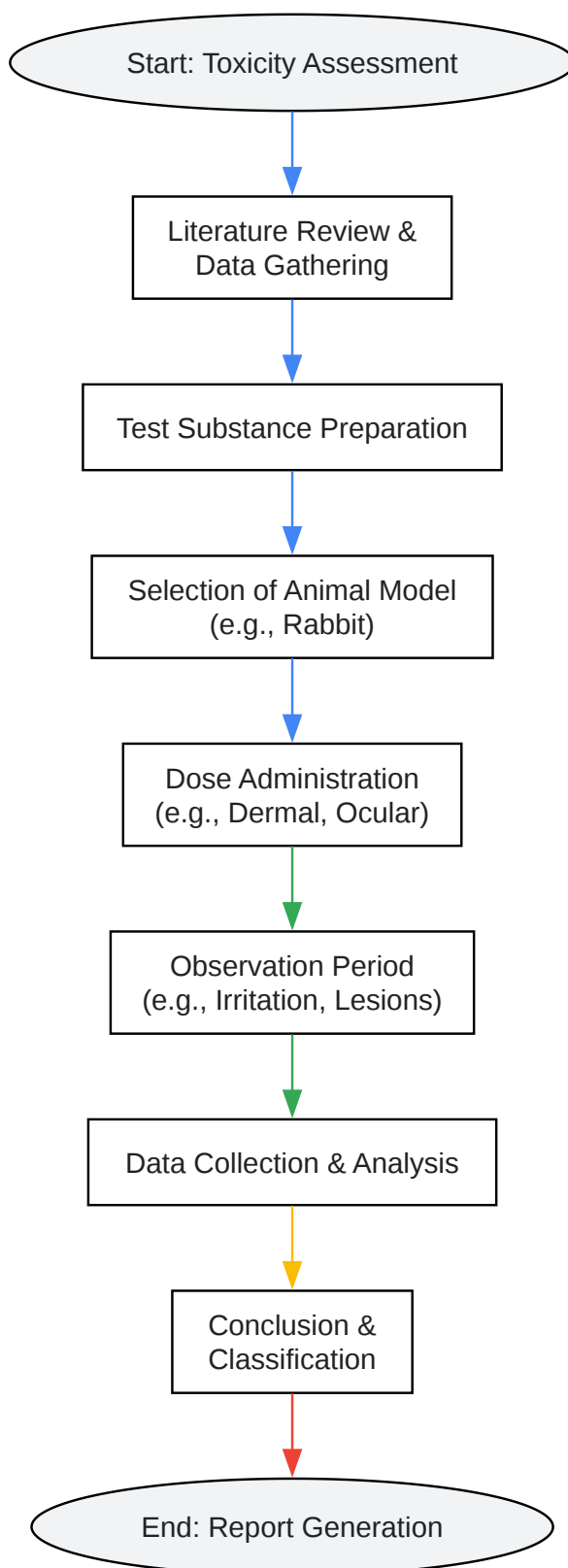
Experimental Protocols

While specific experimental protocols for **camphane** are not detailed in the provided search results, the toxicological data references standard OECD guidelines.

- OECD Test Guideline 404: Acute Dermal Irritation/Corrosion: This test involves applying the test substance to the shaved skin of a rabbit and observing for signs of erythema and edema over a period of time.
- OECD Test Guideline 405: Acute Eye Irritation/Corrosion: This guideline describes a procedure where the test substance is applied to the eye of a rabbit, and the effects on the cornea, iris, and conjunctiva are evaluated.

Visualizations





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